

Determining the Optimal Concentration of eNOS pT495 Decoy Peptide: Application Notes and Protocols

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Compound of Interest

Compound Name: eNOS pT495 decoy peptide

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Introduction

Endothelial nitric oxide synthase (eNOS) is a critical enzyme in the vasculature, responsible for the production of nitric oxide (NO), a key signaling molecule involved in vasodilation, anti-inflammatory processes, and anti-thrombotic effects. The activity of eNOS is tightly regulated by post-translational modifications, including phosphorylation at various sites. Phosphorylation at Threonine 495 (pT495) is generally considered an inhibitory modification, leading to a phenomenon known as eNOS uncoupling. In this state, eNOS produces superoxide radicals instead of NO, contributing to oxidative stress and endothelial dysfunction.

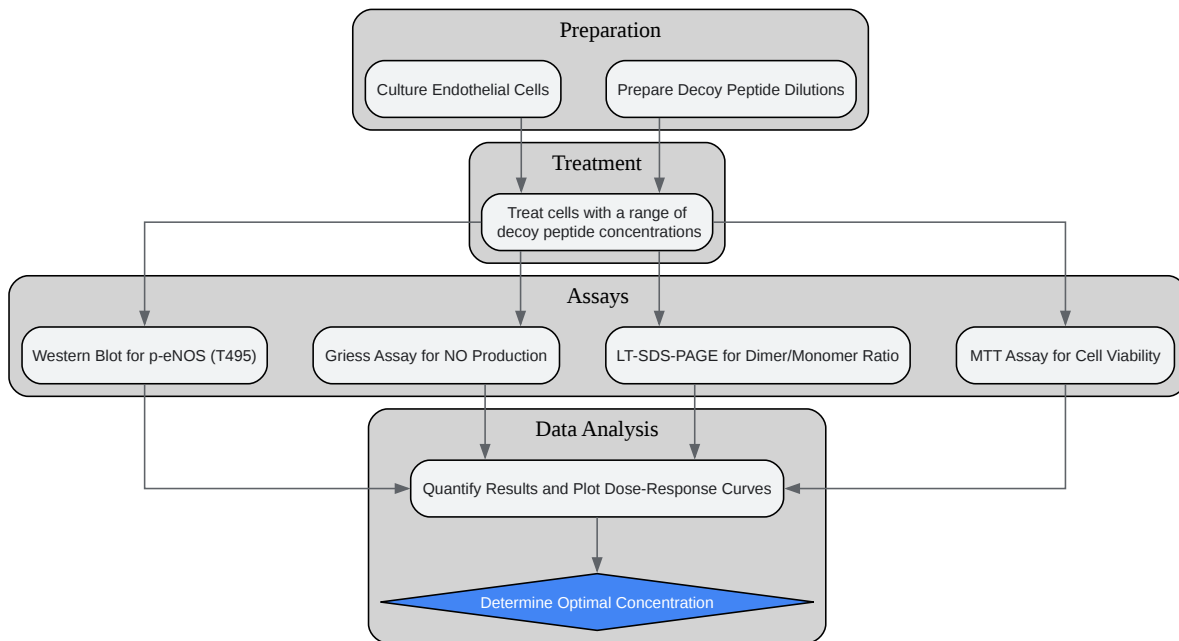
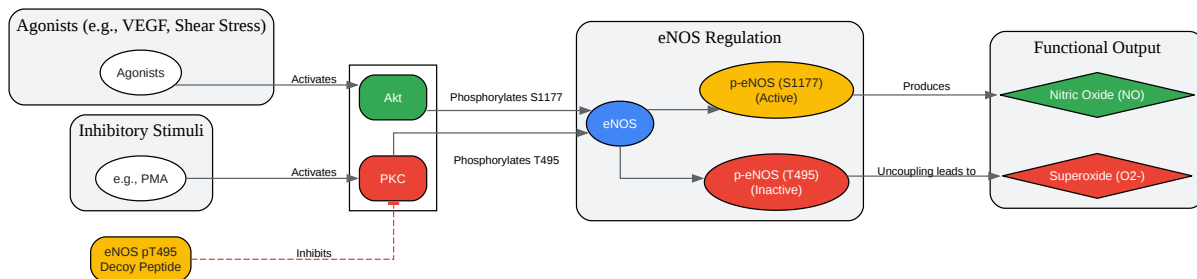
The **eNOS pT495 decoy peptide** is a synthetic peptide designed to competitively inhibit the phosphorylation of eNOS at the T495 residue.^{[1][2]} By preventing this inhibitory phosphorylation, the decoy peptide aims to maintain eNOS in a coupled, NO-producing state, thereby offering a potential therapeutic strategy for conditions associated with endothelial dysfunction, such as ventilator-induced lung injury.^{[1][2][3]}

These application notes provide a comprehensive guide for researchers to determine the optimal concentration of the **eNOS pT495 decoy peptide** for their specific in vitro experimental models.

Mechanism of Action

The **eNOS pT495 decoy peptide** functions as a competitive substrate for the kinase responsible for phosphorylating eNOS at Threonine 495, primarily Protein Kinase C (PKC). The decoy peptide mimics the phosphorylation site of eNOS, sequestering the kinase and preventing it from acting on the native eNOS enzyme. This leads to a reduction in pT495-eNOS levels, thereby preserving eNOS coupling and its capacity to produce nitric oxide.

Signaling Pathway of eNOS Regulation and Decoy Peptide Intervention



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